

Operational Guide: Disposal & Handling of 2-Phenylethanesulfonyl Fluoride[1][2][3]

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Compound of Interest

Compound Name: Ethenesulfonyl fluoride, 2-phenyl-

CAS No.: 405-18-5

Cat. No.: B1277012

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CAS: 405-18-5 | Formula: $C_8H_7FO_2S$ | Molecular Weight: 186.20 g/mol Synonyms: Styrylsulfonyl fluoride; 2-Phenylethene-1-sulfonyl fluoride[1][2]

Executive Summary & Expert Insight

The Core Challenge: Unlike common acid chlorides which hydrolyze rapidly in moist air, 2-Phenylethanesulfonyl fluoride is a SuFEx (Sulfur-Fluoride Exchange) reagent.[1][2] These compounds are engineered for kinetic stability, meaning they resist hydrolysis under neutral conditions.[1][2] Do not assume water alone will neutralize this compound.[2]

The Dual Threat:

- **Electrophilic Warhead:** The sulfonyl fluoride group () is a latent electrophile that releases fluoride ions upon degradation.[1][2]
- **Michael Acceptor:** The vinyl group conjugated with the sulfonyl moiety makes this compound a potent Michael acceptor, capable of alkylating biological nucleophiles (e.g., cysteine residues in proteins).[2]

Operational Directive: Disposal requires chemical forcing conditions (alkaline hydrolysis) to break the S-F bond and neutralize the Michael acceptor reactivity before the material enters the waste stream.

Hazard Profile & Physical Properties[2][3][4][5]

Critical Hazard: Hydrolysis releases Hydrogen Fluoride (HF) or Fluoride ions (

).[1][2] While less volatile than free HF gas, the generation of fluoride in acidic waste streams poses a significant contact hazard.[2]

Property	Data	Operational Implication
Physical State	White to light yellow solid	Dust generation is a primary inhalation risk.[1][2]
Melting Point	93-98 °C	Stable at room temperature; store cool.[1][2]
Reactivity	SuFEx Active / Michael Acceptor	Stable in water (neutral pH). Requires high pH to degrade. [1][2]
Corrosivity	Skin Corr.[3][1][2][4][5] 1B / Eye Dam. 1	Causes irreversible tissue damage upon contact.[1][2]
Incompatibility	Strong oxidizers, Strong bases	Reacts violently with strong nucleophiles.[1][2]

Pre-Disposal Stabilization (Quenching Protocol)

Objective: Convert the reactive sulfonyl fluoride into a non-reactive sulfonate salt and inorganic fluoride prior to disposal.

Reagents Required:

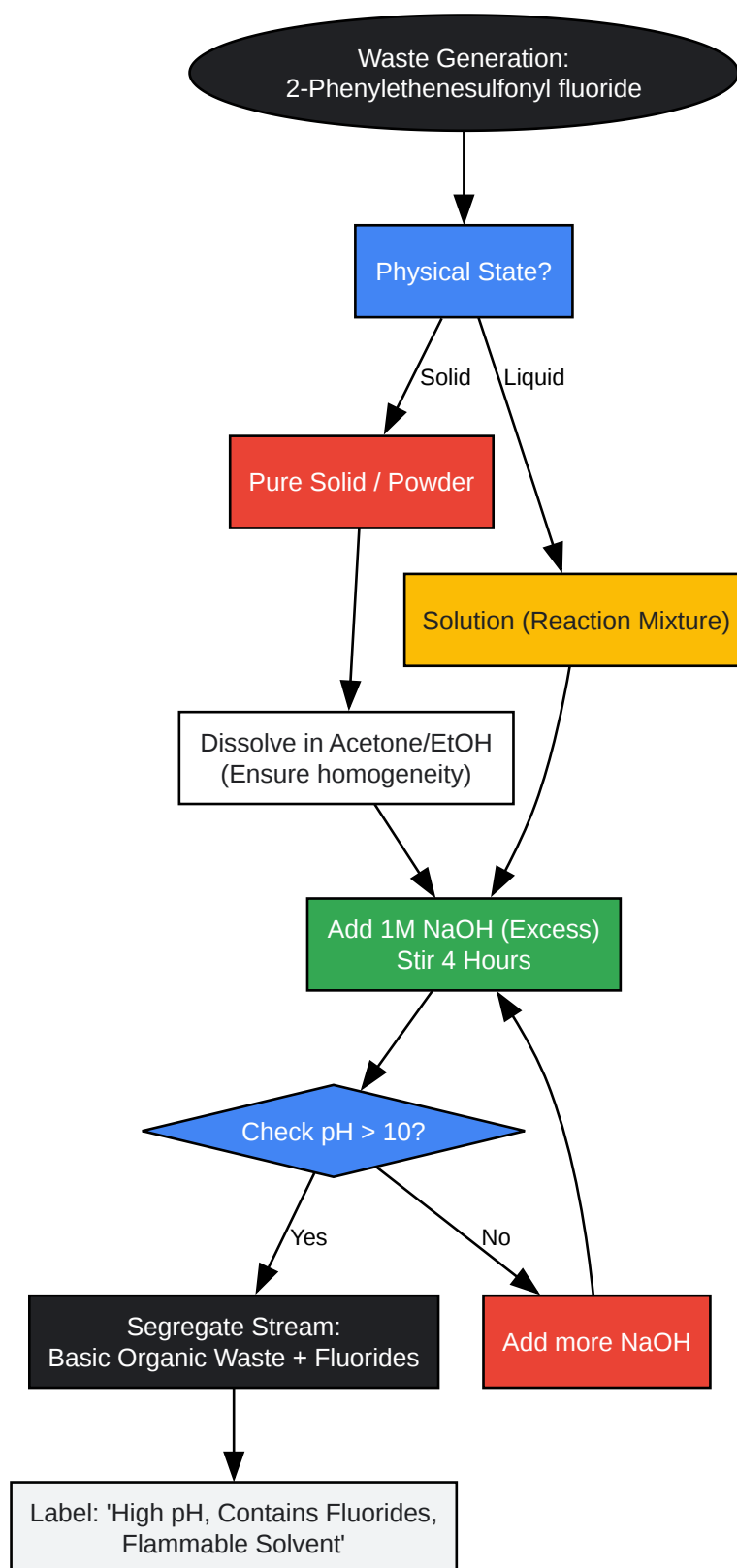
- Solvent: Acetone or Ethanol (to dissolve the solid).[1][2]
- Quenching Solution: 1.0 M Sodium Hydroxide (NaOH).[1][2]
- pH Paper/Strips.[1][2]

Step-by-Step Quenching Workflow

- Dissolution: Dissolve the solid 2-Phenylethanesulfonyl fluoride in a minimal amount of acetone or ethanol.[1][2] The compound is sparingly soluble in water; organic solvent ensures phase contact.[1][2]
- Alkaline Hydrolysis:
 - Slowly add 1.0 M NaOH to the organic solution.[1][2]
 - Ratio: Use at least a 10:1 molar excess of NaOH to Fluoride.[1][2]
 - Mechanism:[2][4][5][6][7] The hydroxide ion () attacks the sulfur center, displacing the fluoride ion and forming the sulfonate.[2]
 - [1][2]
- Reaction Time: Allow the mixture to stir for 2–4 hours at room temperature. Unlike PMSF (which hydrolyzes in ~1 hour), the styryl conjugation can stabilize the molecule, requiring longer contact time.[2]
- Confirmation: Check pH. It must remain > pH 10 to ensure the equilibrium favors the hydrolyzed sulfonate.[1][2]

Disposal Decision Logic (Visualization)

The following diagram outlines the decision-making process for handling this specific waste stream.



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Figure 1: Decision logic for the safe quenching and segregation of sulfonyl fluoride waste.[1][2]

Waste Stream Classification & Logistics

Once quenched, the material is no longer a reactive electrophile, but it introduces new hazards (High pH, Flammability from solvent, Fluoride ions).[2]

Parameter	Specification
RCRA Classification	Likely D001 (Ignitable, if acetone used) and D002 (Corrosive, pH > 12.5).[1][2]
Container Type	High-Density Polyethylene (HDPE).[1][2] Do not use glass for long-term storage of high-pH fluoride solutions (etching risk).[1][2]
Labeling Requirements	Must explicitly state: "Contains Sodium Fluoride" and "Caustic (pH > 10)".[1][2]
Segregation	Keep separate from Acidic Waste.[1][2] Mixing high-fluoride basic waste with acid regenerates HF gas.[1][2]

Emergency Response (Spills)[3]

- Small Spill (Solid): Do not dry sweep (dust hazard).[1][2] Cover with wet paper towels to dampen, then scoop into a bag. Treat the surface with dilute NaOH.[1][2]
- Skin Contact: Immediate irrigation is critical.[1][2] Sulfonyl fluorides can penetrate skin.[1][2] If significant exposure occurs, treat as a potential HF burn—rinse for 15 minutes and apply Calcium Gluconate gel if available/advised by medical safety officer.[2]

References

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